

Validating ITIC Solar Cell Performance: A Comparative Guide with EQE Measurements

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Compound of Interest

Compound Name: *Itic*

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The advent of non-fullerene acceptors (NFAs) has marked a significant turning point in the field of organic photovoltaics (OPVs), with **ITIC** (3,9-bis(2-methylene-(3-(1,1-dicyanomethylene)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d:2',3'-d']-s-indaceno[1,2-b:5,6-b']dithiophene) and its derivatives emerging as a prominent class of materials. Their widespread adoption is attributed to their tunable electronic properties, strong absorption in the visible and near-infrared regions, and enhanced stability compared to traditional fullerene-based acceptors.^{[1][2][3]} A critical aspect of evaluating and validating the performance of these next-generation solar cells is the External Quantum Efficiency (EQE) measurement. EQE provides a spectral analysis of the device's ability to convert photons of different wavelengths into charge carriers, offering invaluable insights into the factors limiting device performance.

This guide provides a comparative analysis of **ITIC**-based solar cells against other alternatives, supported by experimental data. It further details the experimental protocol for accurate EQE measurements and presents logical workflows to elucidate the underlying principles.

Performance Comparison of ITIC-Based Solar Cells

The performance of organic solar cells is typically characterized by several key parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The tables below summarize these parameters for **ITIC**-based devices and compare them with fullerene acceptors (e.g., PCBM) and other non-fullerene acceptors.

Donor:Acceptor Blend	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
PBDTT-T:ITIC	0.90	14.83	69.84	9.37	[4]
D18:IT-4Cl	0.895	19.69	-	11.75	[5]
D18:IMC8-4Cl (ITIC derivative)	0.967	23.14	-	13.99	[5]
PBDB-T:PC70BM (Fullerene)	< 0.9	< 15	< 70	< 8	[2]
PM6:Y6 (Non-Fullerene)	> 0.8	> 25	> 75	> 15	[3]

Table 1:
Comparison of photovoltaic parameters for ITIC-based solar cells with a fullerene-based device and another high-performing non-fullerene acceptor.

BHJ System	Thickness (nm)	μh (cm ² /Vs)	μe (cm ² /Vs)	PCE (%)
PBDT(T) [2F]T:ITIC	~70	-	-	< 10
PBDB-T:ITIC	~100	-	-	~11
PBDB-T-SF:IT-4F	~100	-	-	~12

Table 2: Device performance of various ITIC-based systems, highlighting the influence of the donor polymer and active layer thickness.

Experimental Protocol: External Quantum Efficiency (EQE) Measurement

Accurate and reproducible EQE measurements are crucial for validating and comparing the performance of solar cells. The following protocol outlines the key steps and components for a standard EQE measurement setup.

1. Equipment and Setup:

- **Light Source:** A broadband light source, typically a Xenon or Tungsten-Halogen lamp, that covers the spectral range of interest.
- **Monochromator:** To select and output monochromatic light at specific wavelengths from the broadband source.
- **Optical Chopper:** To modulate the monochromatic light at a known frequency. This allows for lock-in detection to distinguish the photocurrent generated by the monochromatic light from

background noise.

- **Reference Photodiode:** A calibrated photodiode (e.g., silicon or germanium) with a known spectral response is used to measure the incident photon flux at each wavelength.
- **Device Holder and Probes:** A sample holder to mount the solar cell device with electrical probes to make contact with the electrodes.
- **Current Amplifier/Source-Measure Unit (SMU):** To measure the photocurrent generated by the solar cell.
- **Lock-in Amplifier:** To selectively measure the AC photocurrent signal at the chopper frequency, significantly improving the signal-to-noise ratio.
- **Computer with Control Software:** To automate the measurement process, including controlling the monochromator, recording the signals from the reference photodiode and the device under test, and calculating the EQE.

2. Measurement Procedure:

- **System Calibration:**
 - The spectral output of the light source and monochromator is calibrated using the reference photodiode.
 - The reference photodiode is placed at the same position as the device under test.
 - The photocurrent of the reference photodiode is measured across the desired wavelength range.
 - Using the known responsivity of the reference photodiode, the incident photon flux (photons/second/area) at each wavelength is calculated.
- **Device Measurement:**
 - The solar cell to be tested is mounted in the device holder and connected to the current amplifier/SMU.

- The monochromatic light beam is focused onto the active area of the solar cell.
- The photocurrent generated by the solar cell is measured at each wavelength under short-circuit conditions (zero applied bias). The lock-in amplifier, synchronized with the optical chopper, is used to measure the AC photocurrent.
- EQE Calculation:
 - The External Quantum Efficiency at each wavelength (λ) is calculated using the following formula:

$EQE(\lambda) = (\text{Number of charge carriers collected from the solar cell}) / (\text{Number of incident photons})$

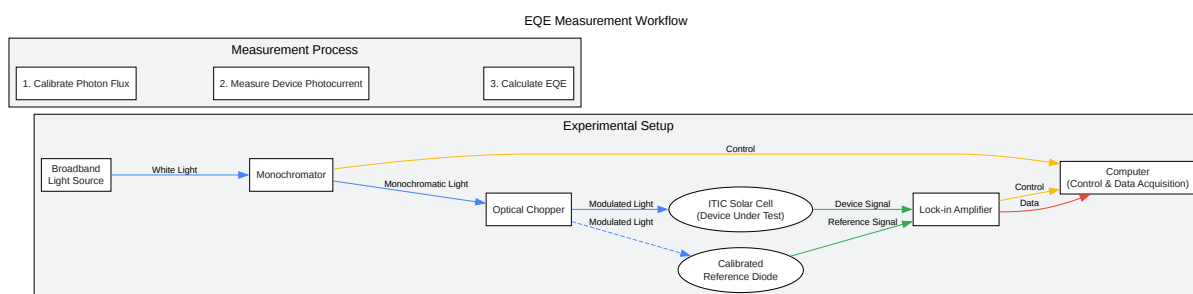
$$EQE(\lambda) = (I_{sc}(\lambda) / q) / (\Phi(\lambda))$$

Where:

- $I_{sc}(\lambda)$ is the short-circuit photocurrent density at wavelength λ .
- q is the elementary charge.
- $\Phi(\lambda)$ is the incident photon flux at wavelength λ , determined from the reference photodiode measurement.

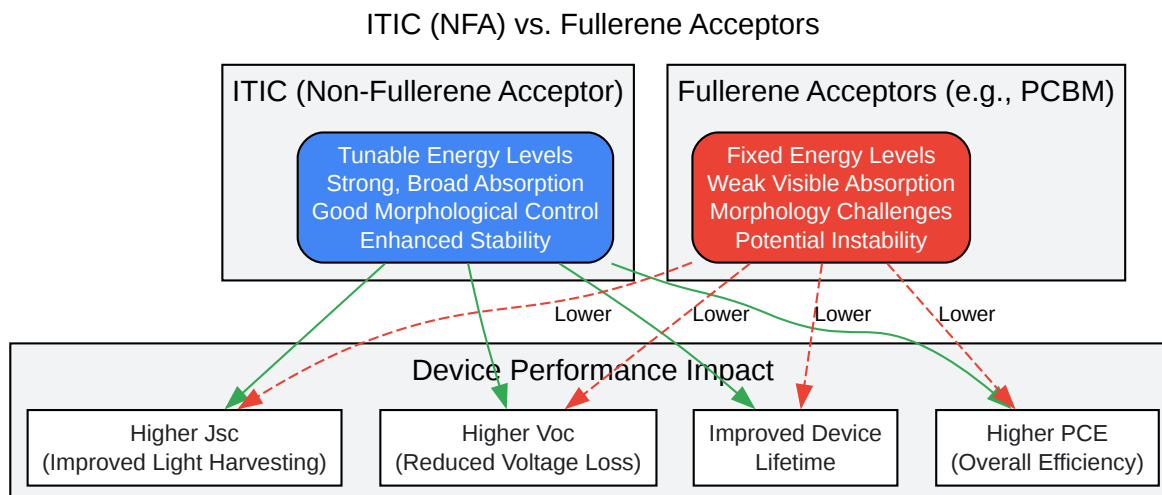
Visualizing Key Processes and Concepts

Diagrams generated using Graphviz provide a clear visual representation of complex workflows and relationships.



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Caption: Workflow for EQE measurement of an **ITIC** solar cell.



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Caption: Key advantages of **ITIC**-based NFAs over fullerene acceptors.

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